

Application Note: Precise Preparation of a Phosphate Buffer Using Disodium Hydrogen Phosphate Heptahydrate

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Compound of Interest

Compound Name: *disodium;hydrogen phosphate;heptahydrate*
Cat. No.: *B8021125*

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Introduction

Phosphate buffers are integral to a vast array of biochemical and molecular biology applications due to their excellent buffering capacity within the physiological pH range.[1][2] The effectiveness of a phosphate buffer system stems from the equilibrium between the dihydrogen phosphate ion (H_2PO_4^-) and the hydrogen phosphate ion (HPO_4^{2-}), which act as a conjugate acid-base pair.[1] This system is particularly effective at maintaining a stable pH near its second dissociation constant ($\text{pK}_{\text{a}2}$), which is approximately 7.21.[3][4] This application note provides a detailed protocol for the preparation of a phosphate buffer of a specific molarity and pH by calculating the required amount of disodium hydrogen phosphate heptahydrate ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$) and its corresponding conjugate acid.

Core Principles: The Henderson-Hasselbalch Equation

The Henderson-Hasselbalch equation is the cornerstone of buffer preparation, relating pH, pK_{a} , and the ratio of the molar concentrations of the conjugate base ($[\text{A}^-]$) to the weak acid ($[\text{HA}]$). For the phosphate buffer system, the equation is:

$$\text{pH} = \text{pK}_{\text{a}2} + \log_{10}\left(\frac{[\text{HPO}_4^{2-}]}{[\text{H}_2\text{PO}_4^-]}\right)[3]$$

By rearranging this equation, the required ratio of the conjugate base (disodium hydrogen phosphate) to the weak acid (monosodium hydrogen phosphate) can be determined to achieve a desired buffer pH.

Experimental Protocol: Preparation of a 0.1 M Phosphate Buffer, pH 7.4

This protocol outlines the steps to prepare 1 liter of a 0.1 M phosphate buffer at a pH of 7.4 using disodium hydrogen phosphate heptahydrate and monosodium dihydrogen phosphate monohydrate.

Materials and Reagents:

- Disodium hydrogen phosphate heptahydrate ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$)
- Monosodium dihydrogen phosphate monohydrate ($\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$)
- Distilled or deionized water
- pH meter
- Magnetic stirrer and stir bar
- Volumetric flasks (1 L)
- Beakers
- Graduated cylinders
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) solutions for pH adjustment (0.1 M)

Procedure:

- Determine the required ratio of conjugate base to acid:

- Using the Henderson-Hasselbalch equation with the target pH of 7.4 and a pKa₂ of 7.21:
 $7.4 = 7.21 + \log_{10}([\text{HPO}_4^{2-}] / [\text{H}_2\text{PO}_4^-])$
 $0.19 = \log_{10}([\text{HPO}_4^{2-}] / [\text{H}_2\text{PO}_4^-])$
Ratio = $10^{0.19} \approx 1.55$
- Therefore, the molar ratio of $[\text{HPO}_4^{2-}]$ to $[\text{H}_2\text{PO}_4^-]$ is 1.55.
- Calculate the molar amounts of each component:
 - For a 0.1 M buffer, the sum of the concentrations of the acid and conjugate base is 0.1 M:
 $[\text{HPO}_4^{2-}] + [\text{H}_2\text{PO}_4^-] = 0.1 \text{ M}$
 - Using the calculated ratio: $[\text{HPO}_4^{2-}] = 1.55 * [\text{H}_2\text{PO}_4^-]$
 - Substituting the second equation into the first: $1.55 * [\text{H}_2\text{PO}_4^-] + [\text{H}_2\text{PO}_4^-] = 0.1 \text{ M}$
 $2.55 * [\text{H}_2\text{PO}_4^-] = 0.1 \text{ M}$
 $[\text{H}_2\text{PO}_4^-] \approx 0.0392 \text{ M}$
 - And therefore: $[\text{HPO}_4^{2-}] \approx 0.0608 \text{ M}$
- Calculate the mass of each phosphate salt required for 1 L of buffer:
 - Disodium hydrogen phosphate heptahydrate ($\text{Na}_2\text{HPO}_4 \cdot 7\text{H}_2\text{O}$):
 - Molecular Weight: 268.07 g/mol [5][6]
 - Mass = $0.0608 \text{ mol/L} * 268.07 \text{ g/mol} * 1 \text{ L} \approx 16.29 \text{ g}$
 - Monosodium dihydrogen phosphate monohydrate ($\text{NaH}_2\text{PO}_4 \cdot \text{H}_2\text{O}$):
 - Molecular Weight: 137.99 g/mol
 - Mass = $0.0392 \text{ mol/L} * 137.99 \text{ g/mol} * 1 \text{ L} \approx 5.41 \text{ g}$
- Prepare the buffer solution:
 - Add approximately 800 mL of distilled water to a 1 L beaker.
 - Weigh out 16.29 g of disodium hydrogen phosphate heptahydrate and add it to the beaker.

- Weigh out 5.41 g of monosodium dihydrogen phosphate monohydrate and add it to the same beaker.
- Place the beaker on a magnetic stirrer and stir until both salts are completely dissolved.
- Calibrate the pH meter according to the manufacturer's instructions.
- Measure the pH of the buffer solution.
- If necessary, adjust the pH to 7.4 using small additions of 0.1 M HCl to lower the pH or 0.1 M NaOH to raise the pH.
- Once the desired pH is reached, transfer the solution to a 1 L volumetric flask.
- Add distilled water to bring the final volume to the 1 L mark.
- Mix the solution thoroughly by inverting the flask several times.

Data Presentation

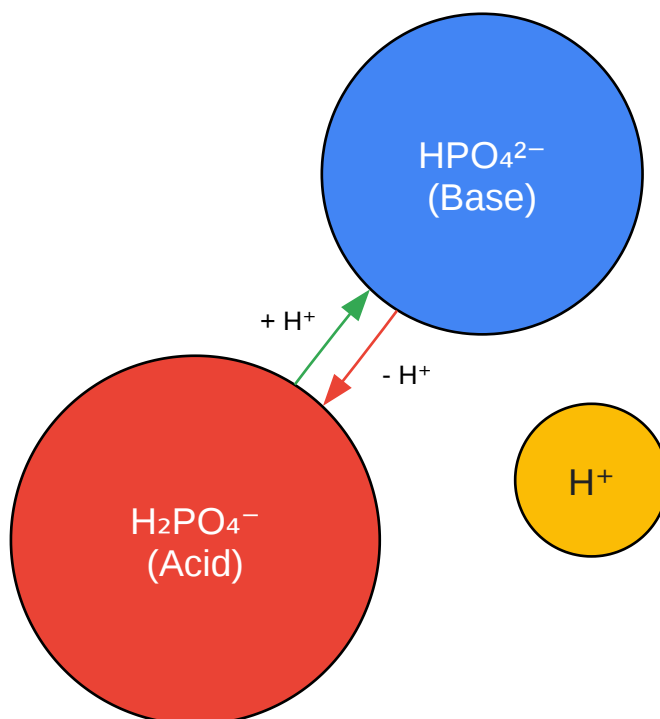
Parameter	Value	Reference
Target Buffer Molarity	0.1 M	-
Target Buffer pH	7.4	-
pKa ₂ of Phosphoric Acid	7.21	[3][4]
Molecular Weight of Na ₂ HPO ₄ ·7H ₂ O	268.07 g/mol	[5][6]
Molecular Weight of NaH ₂ PO ₄ ·H ₂ O	137.99 g/mol	-
Calculated [HPO ₄ ²⁻]	0.0608 M	-
Calculated [H ₂ PO ₄ ⁻]	0.0392 M	-
Mass of Na ₂ HPO ₄ ·7H ₂ O for 1 L	16.29 g	-
Mass of NaH ₂ PO ₄ ·H ₂ O for 1 L	5.41 g	-

Visualizations



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Caption: Experimental workflow for phosphate buffer preparation.



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Caption: Chemical equilibrium of the phosphate buffer system.

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